

PTB7-Th Solar Cell Fill Factor: Technical Support Center

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PTB7-Th
Cat. No.: B13395056

[Get Quote](#)

This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers and scientists working to optimize the fill factor (FF) of **PTB7-Th** based organic solar cells.

Troubleshooting Guide & FAQs

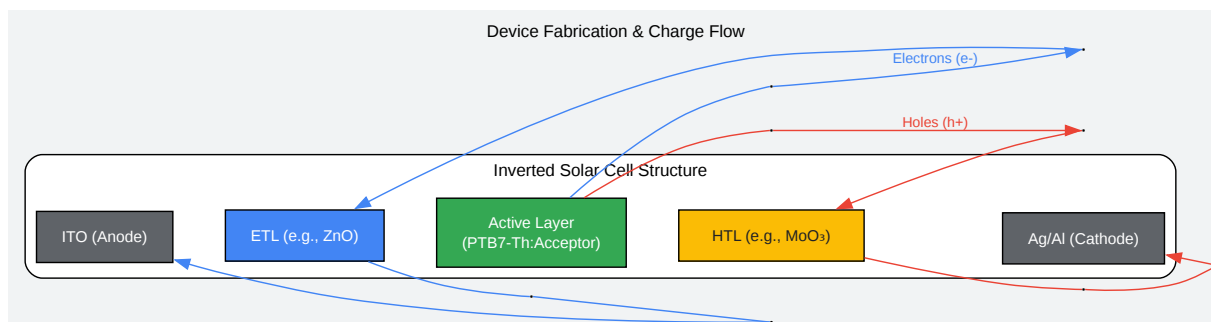
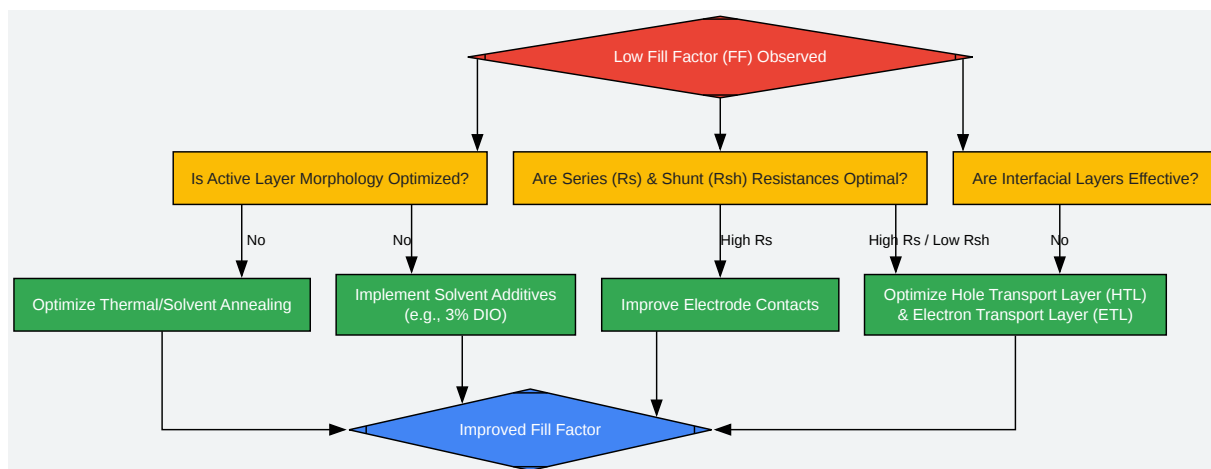
Question 1: My **PTB7-Th** based solar cell has a low fill factor (FF) in the range of 40-50%, while the open-circuit voltage (Voc) and short-circuit current (Jsc) seem reasonable. What are the primary causes?

A low fill factor, despite good Voc and Jsc, typically points to issues with charge transport and extraction within the device. The most common culprits are:

- High Series Resistance (Rs): This can originate from the bulk resistance of the active layer, the interfacial layers, or poor contacts between the layers and the electrodes.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Low Shunt Resistance (Rsh): This indicates alternative pathways or "shorts" for the current, often caused by pinholes or defects in the active layer, leading to current leakage.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- **Poor Active Layer Morphology:** An unoptimized morphology of the **PTB7-Th** and acceptor blend (e.g., PCBM or a non-fullerene acceptor) can lead to inefficient charge separation at the donor-acceptor interface and poor charge transport to the electrodes.[4][5] This can result in increased charge recombination.
- **Charge Recombination:** Geminate (exciton recombination before splitting) and bimolecular recombination (recombination of free charge carriers) are significant loss mechanisms that reduce FF.[2][6] An unfavorable morphology or energy level alignment can exacerbate these issues.

Below is a troubleshooting workflow to diagnose and address a low fill factor.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. scispace.com \[scispace.com\]](#)
- [5. Correlating photovoltaic properties of PTB7-Th:PC71BM blend to photophysics and microstructure as a function of thermal annealing : LSBU Open Research \[openresearch.lsbu.ac.uk\]](#)
- [6. pubs.acs.org \[pubs.acs.org\]](#)
- To cite this document: BenchChem. [PTB7-Th Solar Cell Fill Factor: Technical Support Center]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13395056/docs#ptb7-th-solar-cell-fill-factor-technical-support-center\]](https://www.benchchem.com/product/b13395056/docs#ptb7-th-solar-cell-fill-factor-technical-support-center)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check